Discovery of Novel Pyridazine-Containing Compounds: A Technical Guide

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Compound of Interest

Compound Name:	*1-(Pyridazin-3-yl)piperidin-4-amine*
CAS No.:	*898271-24-4*
Cat. No.:	*B1399688*

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Executive Summary

The pyridazine ring (1,2-diazine) represents a "privileged scaffold" that has historically been underutilized compared to its isomers, pyrimidine and pyrazine. However, recent successes in kinase inhibition (e.g., Ponatinib) and fragment-based drug discovery (FBDD) have triggered a renaissance for this moiety.

This guide provides a technical roadmap for incorporating pyridazines into drug discovery campaigns. It moves beyond basic synthesis to address the causality of scaffold selection: why pyridazines lower lipophilicity while maintaining aromaticity, how they function as unique hydrogen bond acceptors, and how to synthesize them using modern Inverse Electron Demand Diels-Alder (IEDDA) methodologies.

Part 1: The Medicinal Chemistry Rationale[1][2][3]

The "Diazine" Advantage: Physicochemical Modulation

Replacing a phenyl or pyridine ring with a pyridazine is not merely a structural change; it is a strategic maneuver to alter the physicochemical profile of a lead compound.

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- LogP Suppression: The introduction of the second nitrogen atom adjacent to the first creates a significant dipole moment (~3.9 D for pyridazine vs. 2.2 D for pyridine). This polarity drastically lowers

  (lipophilicity), improving water solubility without introducing ionizable groups that might hinder membrane permeability.

- The Alpha-Effect & Basicity: The adjacent nitrogen atoms exhibit the

  -effect.[1] While pyridazine is less basic (

  ~2.[2]3) than pyridine (

  ~5.2), it serves as a distinct hydrogen bond acceptor.[2] The repulsion between the lone pairs on the adjacent nitrogens makes them highly available for specific directional interactions with protein backbones.

Bioisosteric Utility

Pyridazines act as bioisosteres for:

- Phenyl rings: To improve solubility.
- Cis-peptide bonds: The N-N bond distance approximates the length of a peptide bond, allowing pyridazines to mimic turn motifs in peptidomimetics.
- Carboxylic acids: In specific tautomeric forms (pyridazinones), they mimic the acidity and H-bonding of acid groups.

Table 1: Comparative Physicochemical Properties of Azines

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Scaffold	Structure	pKa (Conjugate Acid)	Dipole Moment (D)	LogP (Octanol/Water)	H-Bond Acceptor Strength
Benzene	C6H6	N/A	0.0	2.13	None
Pyridine	C5H5N	5.2	2.2	0.65	Moderate
Pyridazine	1,2-C4H4N2	2.3	3.9	-0.72	High (Directional)
Pyrimidine	1,3-C4H4N2	1.3	2.3	-0.40	Moderate
Pyrazine	1,4-C4H4N2	0.6	0.0	-0.20	Weak

Part 2: Synthetic Architectures

The construction of the pyridazine core dictates the diversity of the resulting library. We distinguish between Classical Condensation (limited diversity) and Modern Cycloaddition (high diversity).

The Modern Standard: Inverse Electron Demand Diels-Alder (IEDDA)

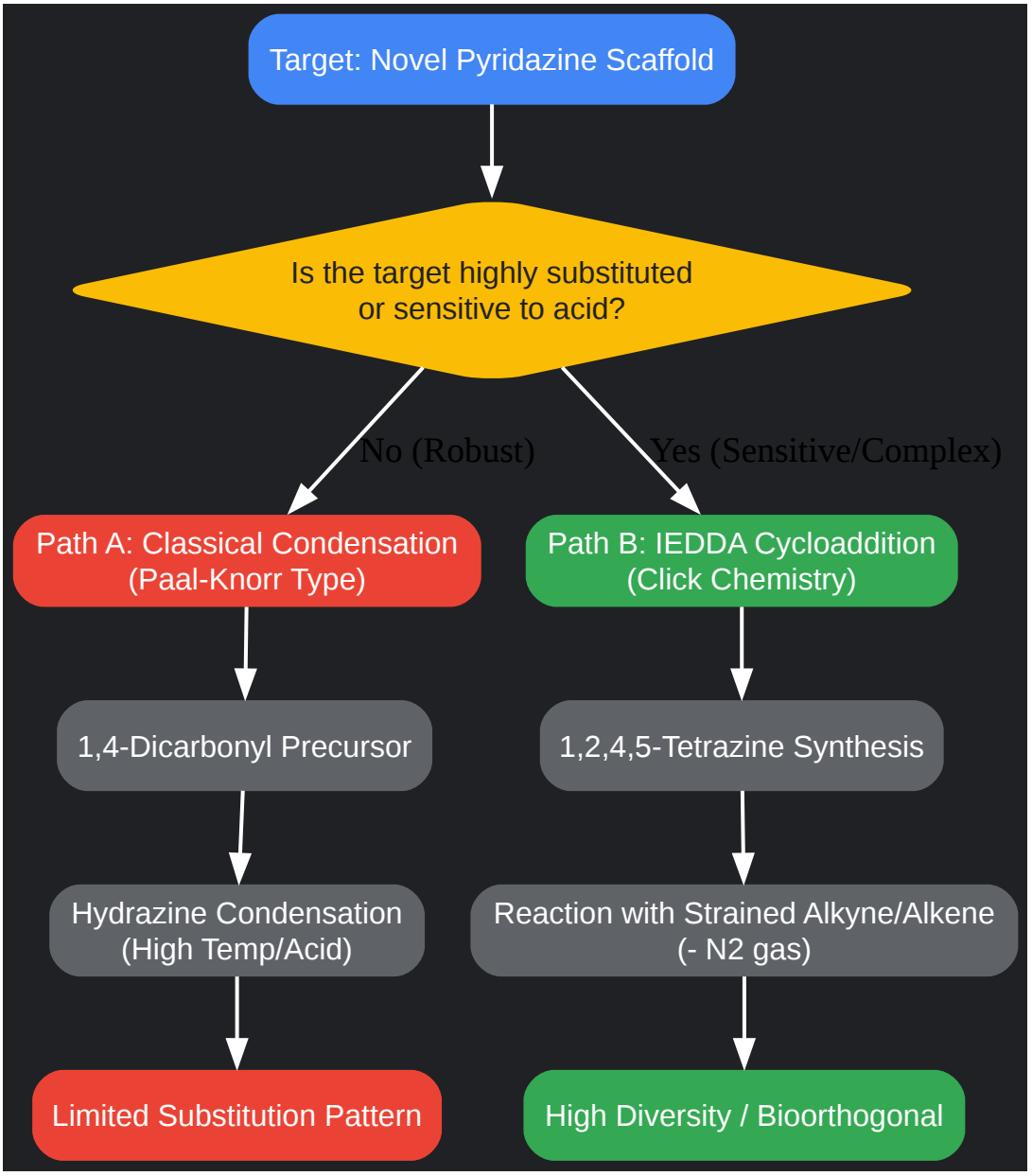
For high-throughput library generation, the IEDDA reaction between 1,2,4,5-tetrazines and dienophiles (alkenes/alkynes) is superior.

- Mechanism: [4+2] cycloaddition followed by a retro-Diels-Alder reaction (loss of nitrogen gas).
- Why it wins: It is bioorthogonal, proceeds under mild conditions, and allows for the late-stage introduction of the pyridazine core into complex molecules ("Click Chemistry").

Strategic Workflow Visualization

The following diagram illustrates the decision logic for synthesizing pyridazine libraries, contrasting the Paal-Knorr approach with IEDDA.

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Figure 1: Decision matrix for pyridazine synthesis. Path B (IEDDA) is preferred for modern medicinal chemistry due to milder conditions and higher functional group tolerance.

Part 3: Experimental Protocols

Protocol A: IEDDA Synthesis of 3,6-Disubstituted Pyridazines

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This protocol utilizes a tetrazine-alkyne cycloaddition, ensuring a self-validating step via the observation of nitrogen gas evolution.

Reagents:

- 3,6-Di(2-pyridyl)-1,2,4,5-tetrazine (Starting Material A)
- Substituted Acetylene (Dienophile B)
- Solvent: 1,4-Dioxane or Toluene

Step-by-Step Methodology:

- Stoichiometry Setup: Dissolve 1.0 equivalent of Tetrazine A in anhydrous 1,4-dioxane (0.1 M concentration). The solution should appear bright pink/magenta (characteristic of tetrazines).
- Addition: Add 1.1 equivalents of the Acetylene B.
- Reaction Monitoring (Visual Validation): Heat the mixture to 80°C.
  - Validation checkpoint: The reaction is proceeding if the solution transitions from magenta to pale yellow/colorless.
  - Validation checkpoint: Observation of bubbling indicates

    release (retro-Diels-Alder step).
- Completion: Monitor via LC-MS for the disappearance of the tetrazine peak (M+) and appearance of the pyridazine peak (M-28, corresponding to loss of

).
- Purification: Concentrate in vacuo. The resulting pyridazine is often crystalline. Purify via silica gel chromatography (Hexane/EtOAc gradient) if necessary.

Protocol B: Suzuki-Miyaura Coupling on Chloropyridazines

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Used for elaborating the scaffold after ring formation.

- Mix: 3-chloropyridazine (1 eq), Boronic acid (1.2 eq),

  (2 eq).
- Catalyst:

  (5 mol%).
- Solvent: Dioxane:Water (4:1). Degas with Argon for 10 mins.
- Heat: 90°C for 4 hours.
- Workup: Extract with EtOAc, wash with brine.

Part 4: Case Study – Ponatinib (Iclusig)

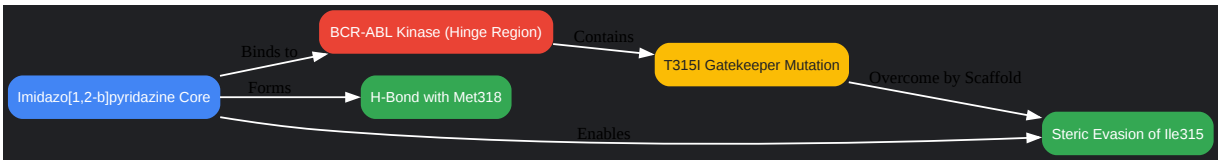
Therapeutic Area: Oncology (CML - BCR-ABL inhibitor) Target: BCR-ABL (T315I mutation)[3][4][5]

Mechanism of Action: Ponatinib was rationally designed to overcome the T315I "gatekeeper" mutation which confers resistance to Imatinib.

- The imidazo[1,2-b]pyridazine core serves as the hinge-binding moiety.
- Crucially, the pyridazine nitrogen atoms do not clash with the bulky Isoleucine (Ile315) residue, unlike other scaffolds.
- The rigid ethynyl linker attached to the pyridazine forces the molecule into the DFG-out pocket, securing high affinity.

Structural Logic Diagram:

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Figure 2: The structural role of the pyridazine core in Ponatinib. The scaffold enables critical H-bonding while avoiding steric clashes with the mutated gatekeeper residue.

Part 5: Future Outlook - Skeletal Editing

A cutting-edge development in this field is Single-Atom Skeletal Editing. Recent work has demonstrated the ability to convert commercially available pyridines directly into pyridazines.

- Method: N-amination of pyridine followed by irradiation.
- Impact: This allows researchers to take late-stage pyridine drug candidates and "scan" them into pyridazines to instantly check for improved solubility or metabolic stability without re-running a 10-step synthesis.

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